

Essential Safety and Operational Guidance for Handling N-Benzoyl-L-aspartic acid

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Compound of Interest

Compound Name: *N-Benzoyl-L-aspartic acid*

Cat. No.: *B3415940*

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This document provides immediate, procedural guidance for the safe handling and disposal of **N-Benzoyl-L-aspartic acid**, tailored for researchers, scientists, and professionals in drug development.

Personal Protective Equipment (PPE)

When handling **N-Benzoyl-L-aspartic acid**, the following personal protective equipment is mandatory to ensure personal safety and prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Must have side-shields to provide comprehensive protection.
Hand Protection	Protective Gloves	Nitrile rubber gloves are a suitable material. ^[1]
Skin and Body Protection	Impervious Clothing	A lab coat or other protective clothing that is impervious to the chemical.
Respiratory Protection	Suitable Respirator	To be used to avoid breathing in dust or aerosols.

Safe Handling Procedures

Adherence to the following step-by-step procedures is critical to minimize risks during the handling of **N-Benzoyl-L-aspartic acid**.

Engineering Controls:

- Ensure adequate ventilation in the work area.
- Provide an accessible safety shower and eye wash station.[\[2\]](#)

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Avoid Inhalation and Contact: Do not inhale dust or aerosols. Avoid contact with eyes and skin.[\[2\]](#)
- Use in Ventilated Areas: Only handle the substance in areas with appropriate exhaust ventilation.[\[2\]](#)
- Prevent Dust Formation: Take care to avoid the formation of dust and aerosols during handling.

Emergency Procedures

In the event of an accidental exposure or spill, follow these immediate actions.

Emergency Scenario	First-Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure thorough rinsing. Remove contact lenses if present. Promptly seek medical attention. [2]
Skin Contact	Thoroughly rinse the affected skin with large amounts of water. Remove any contaminated clothing and shoes. Seek medical attention. [2]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [2]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention. [2]

Accidental Release Measures:

- **Ensure Safety:** Use full personal protective equipment. Evacuate personnel to safe areas and ensure adequate ventilation.[\[2\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[2\]](#)
- **Clean-up:** For solutions, absorb with a finely-powdered liquid-binding material such as diatomite. Decontaminate surfaces and equipment by scrubbing with alcohol.[\[2\]](#)
- **Disposal:** Dispose of contaminated material according to the disposal plan outlined below.

Storage and Disposal Plan

Proper storage and disposal are crucial for maintaining a safe laboratory environment.

Storage:

- Keep the container tightly sealed.

- Store in a cool, well-ventilated area.
- Keep away from direct sunlight and sources of ignition.[\[2\]](#)

Recommended Storage Temperatures:

Condition	Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In solvent	-80°C	6 months

| In solvent | -20°C | 1 month |

Disposal:

- Dispose of the substance and its container at an approved waste disposal plant.
- Follow all local, regional, and national regulations for chemical waste disposal.

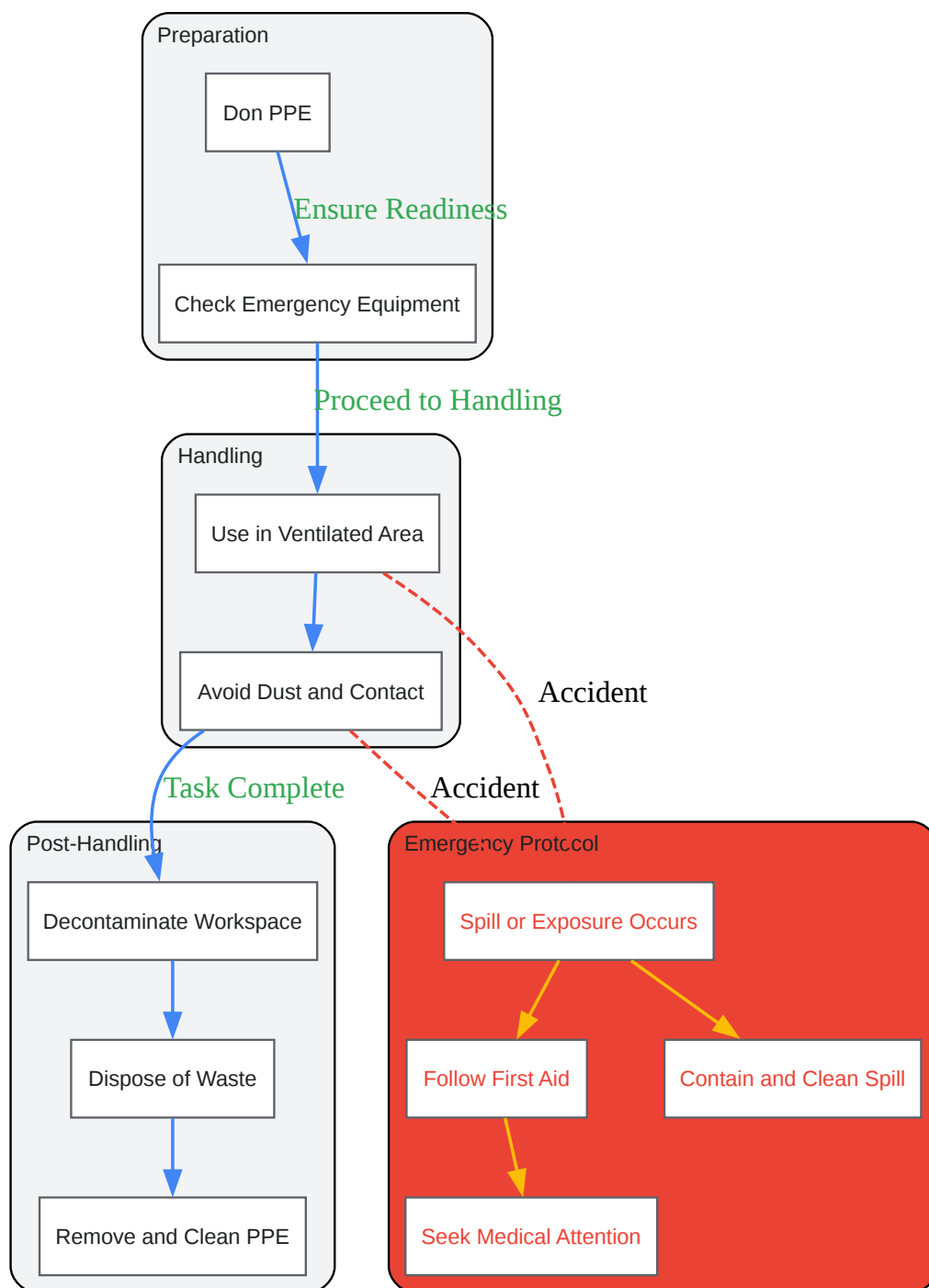
Chemical and Physical Properties

The following table summarizes key quantitative data for **N-Benzoyl-L-aspartic acid**.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₅ [2]
Molecular Weight	237.21 g/mol [2] [3]
Melting Point	176°C [2]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for handling **N-Benzoyl-L-aspartic acid** safely.



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Caption: Workflow for the safe handling of **N-Benzoyl-L-aspartic acid**.

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